

Best practices for storing and handling the Edikron compound

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Application Notes and Protocols: Edikron Compound

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Introduction

This document provides best practices for the storage and handling of the **Edikron** compound. Due to the sensitive nature of this compound, adherence to these guidelines is critical to ensure experimental reproducibility, maintain compound integrity, and ensure laboratory safety. The following sections detail storage conditions, handling procedures, and relevant safety data.

Compound Information



Parameter	Value	
Chemical Name	Edikron	
Molecular Formula	C21H20N2O5	
Molecular Weight	380.4 g/mol	
CAS Number	987-65-4	
Purity	≥98% (HPLC)	
Appearance	White to off-white crystalline powder	

Storage Protocols

Proper storage is essential to prevent the degradation of **Edikron**. The compound is sensitive to light, moisture, and temperature fluctuations.

- 3.1 Long-Term Storage (Months to Years) For long-term storage, **Edikron** powder should be stored under the following conditions:
- Temperature: -20°C.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen).
- Container: Use an amber glass vial with a tight-fitting cap to protect from light. The container should be sealed with paraffin film to prevent moisture ingress.
- Desiccation: Store in a desiccator containing a suitable desiccant (e.g., silica gel).
- 3.2 Short-Term Storage (Days to Weeks) For short-term storage of the solid compound, conditions can be less stringent but should still be controlled:
- Temperature: 2-8°C.
- Light: Protect from light by using an amber vial or by wrapping a clear vial in aluminum foil.
- Moisture: Keep in a tightly sealed container.



- 3.3 Stock Solution Storage **Edikron** is typically dissolved in a solvent like DMSO for experimental use. Stock solutions are less stable than the solid powder.
- Solvent: Anhydrous DMSO is recommended for initial stock solutions.
- Concentration: Prepare stock solutions at a high concentration (e.g., 10 mM) to minimize the volume of solvent added to experimental systems.
- Temperature: Store aliquots at -80°C to minimize freeze-thaw cycles.
- Stability: Stock solutions in DMSO are stable for up to 3 months at -80°C. Avoid repeated freeze-thaw cycles, which can lead to degradation.

Storage Conditions Summary

Condition	Solid (Long-Term)	Solid (Short-Term)	Stock Solution (DMSO)
Temperature	-20°C	2-8°C	-80°C
Light Protection	Required (Amber Vial)	Required	Required (Amber Vial)
Inert Atmosphere	Recommended	Not required	Not required
Moisture Control	Required (Desiccator)	Tightly sealed vial	Tightly sealed vial
Max Duration	> 1 year	< 1 month	3 months

Handling Procedures

- 4.1 Personal Protective Equipment (PPE) When handling **Edikron** powder or solutions, the following PPE is mandatory:
- Gloves: Nitrile or latex gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.



- Respiratory Protection: Use a fume hood when weighing the powder or handling concentrated solutions to avoid inhalation.
- 4.2 Weighing and Reconstitution
- Allow the Edikron vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Perform all weighing and initial reconstitution steps inside a chemical fume hood.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial containing the Edikron powder.
- Vortex briefly and/or sonicate in a water bath to ensure the compound is fully dissolved.

Experimental Workflow: Preparing Working Solutions

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